

Solubility of Diethyl Succinate in water and other solvents

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Compound of Interest

Compound Name: Diethyl Succinate

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A Technical Guide to the Solubility of Diethyl Succinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **diethyl succinate** in water and various organic solvents. The information is curated for professionals in research and development, particularly within the pharmaceutical and chemical industries, where **diethyl succinate** is utilized as a solvent, plasticizer, and an intermediate in organic synthesis.^{[1][2]}

Introduction to Diethyl Succinate

Diethyl succinate (C₈H₁₄O₄) is the diethyl ester of the dicarboxylic acid, succinic acid. It is a colorless liquid characterized by a faint, pleasant, fruity odor.^{[3][4][5]} This compound is a versatile chemical intermediate and solvent used in a variety of applications, including fragrances, food flavorings, and as a precursor for active pharmaceutical ingredients (APIs).^[1] In a biological context, **diethyl succinate** can cross cell membranes and is metabolized by the tricarboxylic acid (TCA) cycle.^[1]

Quantitative Solubility Data

The solubility of a compound is a critical physical property that dictates its application in various formulations and reaction systems. The following tables summarize the known quantitative and qualitative solubility of **diethyl succinate** in water and other common laboratory solvents.

Table 1: Solubility of **Diethyl Succinate** in Aqueous and Organic Solvents

Solvent	Temperature (°C)	Solubility / Miscibility	Reference
Water	25	19.1 mg/mL	[6]
Water	25	2.00 g/L (2,000 mg/L)	[7]
Water	25	0.2 g/100mL	[6]
Water	25	5547 mg/L (estimated)	
DMSO	Not Specified	≥ 250 mg/mL	[1]
DMSO	Not Specified	60 mg/mL	[8]
Ethanol	Not Specified	Miscible	[3][4][5][6]
Diethyl Ether	Not Specified	Miscible	[3][4][5][6]
Acetone	Not Specified	Soluble	[3][4]
Fixed Oils	Not Specified	Soluble	

Note: "Miscible" indicates that the two liquids are completely soluble in each other at all proportions.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for reproducible research and development. The following section details a standardized methodology for determining the water solubility of a substance like **diethyl succinate**, based on internationally recognized guidelines.

Water Solubility Determination (Flask Method - OECD Guideline 105)

The flask method is a standard and widely accepted procedure for determining the water solubility of substances with a solubility above 10^{-2} g/L.

Principle: A saturated solution is produced by stirring an excess amount of the test substance (**diethyl succinate**) in a solvent (deionized water) for a prolonged period at a constant temperature to reach equilibrium. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Constant temperature bath or shaker, capable of maintaining temperature within $\pm 0.5^{\circ}\text{C}$.
- Glass flasks with sufficient volume.
- Device for agitation (e.g., magnetic stirrer).
- Centrifuge, capable of operating at a constant temperature.
- Analytical instrument appropriate for the quantification of **diethyl succinate** (e.g., Gas Chromatography with Flame Ionization Detector, GC-FID).
- Filtration system (if necessary).

Procedure:

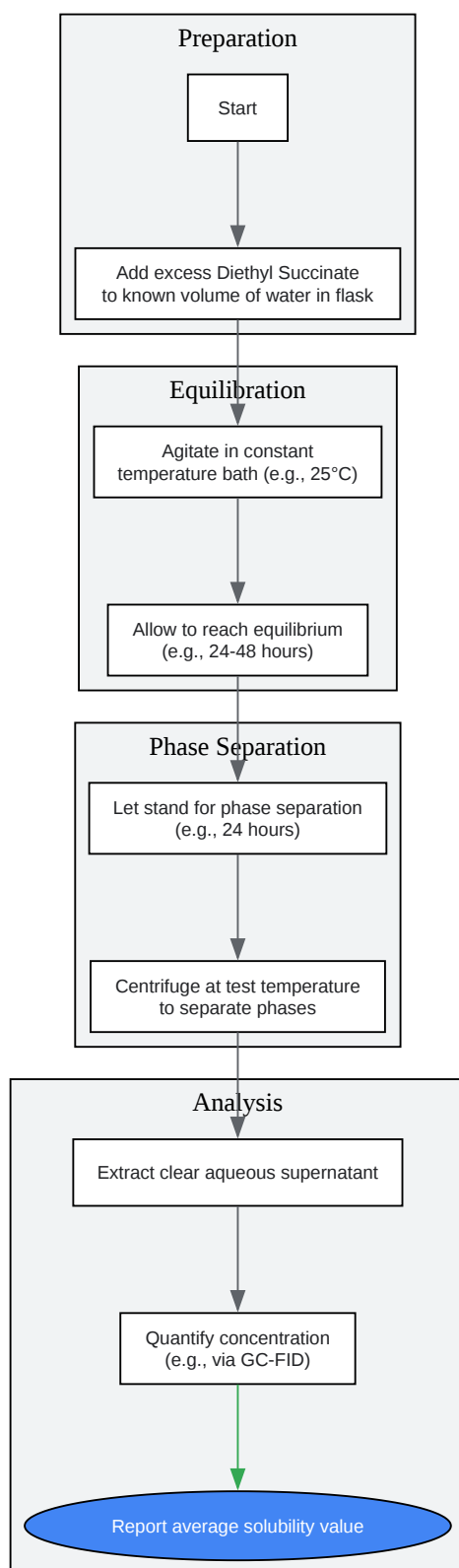
- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium. This helps in optimizing the conditions for the definitive test.
- Sample Preparation: An amount of **diethyl succinate**, in excess of its expected solubility, is added to several flasks containing a known volume of deionized water.
- Equilibration: The flasks are sealed and agitated in the constant temperature bath (e.g., $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$). The agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause emulsification.
- Phase Separation: Once equilibrium is reached (determined from the preliminary test, often 24-48 hours), the agitation is stopped, and the mixture is allowed to stand at the constant temperature for at least 24 hours to allow for phase separation. Subsequently, the saturated

aqueous solution is separated from the undissolved **diethyl succinate** by centrifugation at the test temperature.

- **Analysis:** A known volume of the clear, saturated aqueous supernatant is carefully removed. The concentration of **diethyl succinate** in this sample is determined using a validated analytical method, such as GC-FID.
- **Data Reporting:** The solubility is reported as the average of at least three replicate determinations, expressed in units such as mg/L, g/100mL, or mol/L. The test temperature and the analytical method used must also be reported.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **diethyl succinate** using the flask method.



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Caption: Workflow for determining water solubility via the Flask Method.

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